

Technical Notes: XP-59A Airacomet Armament & Weapon Systems

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Compound of Interest

Compound Name: XP-59

Cat. No.: B2730304

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Introduction

The Bell **XP-59A** Airacomet, America's first jet-powered aircraft, was developed during World War II. While primarily a testbed for jet propulsion technology, it was also conceived as a potential combat fighter.^{[1][2]} Its unique design, lacking a propeller, allowed for a concentration of heavy armament in the nose, a significant advantage over contemporary propeller-driven fighters that required gun synchronization.^{[3][4]} This document outlines the various armament configurations, quantitative specifications, and testing protocols associated with the **XP-59A** and its subsequent variants.

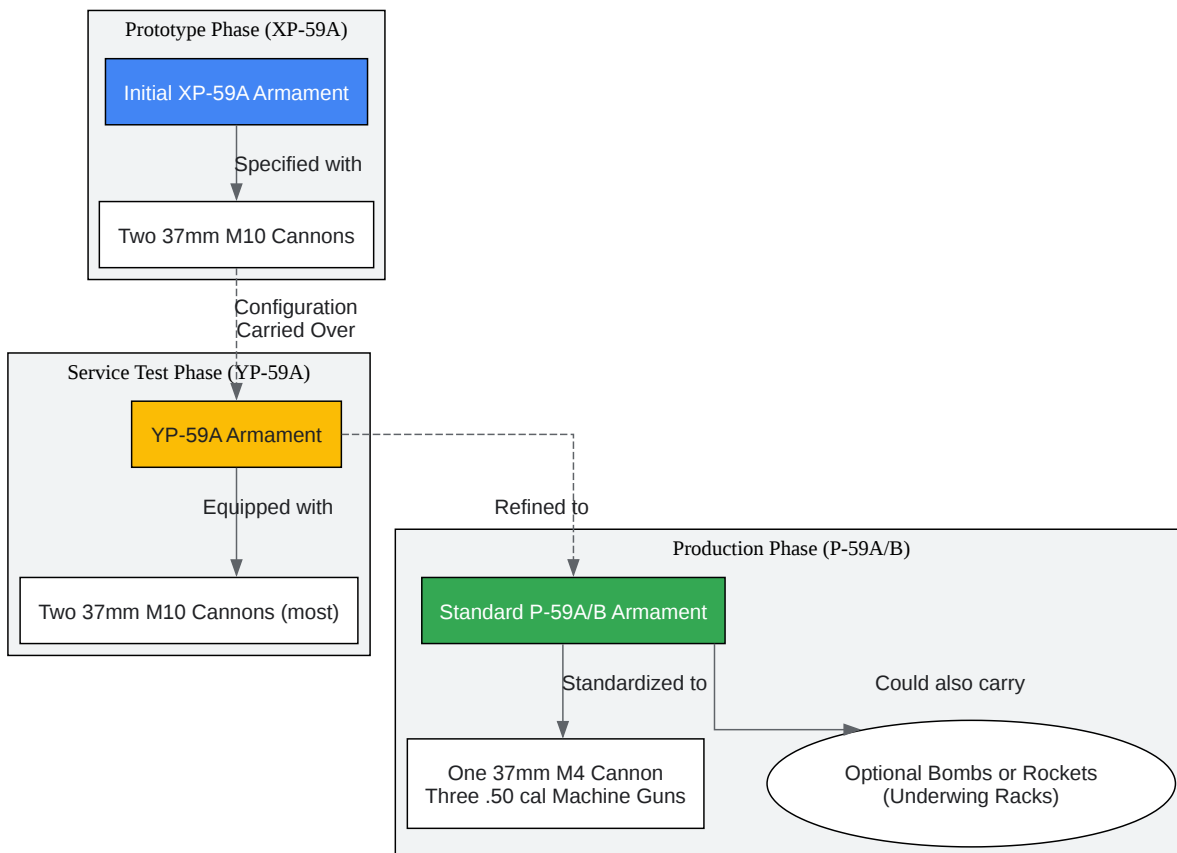
Armament Configurations & Quantitative Data

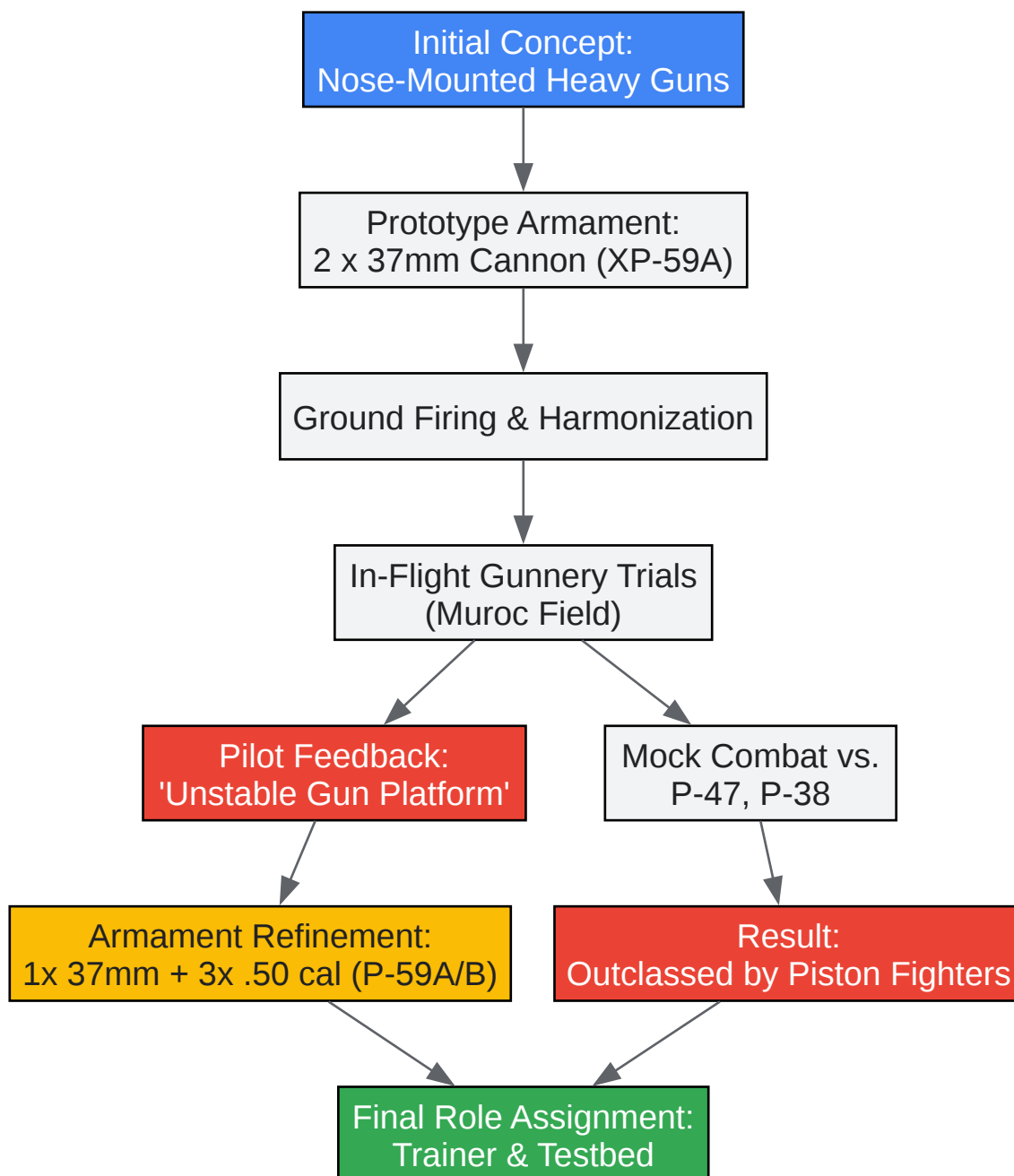
The armament of the Airacomet series evolved through its development, from the initial **XP-59A** prototypes to the P-59A and P-59B production models. The primary configurations were centered around a mix of heavy caliber cannons and machine guns mounted in the nose for a powerful, concentrated stream of fire.^{[3][5]}

Aircraft Variant	Weapon System	Caliber	Ammunition Capacity
XP-59A (Initial)	2 x M10 Autocannon	37 mm	44 rounds per gun[1]
YP-59A	2 x M10 Autocannon	37 mm	Not specified
P-59A / P-59B	1 x M4/M10 Autocannon	37 mm	44 rounds[6][7]
3 x AN/M2 Browning	.50 cal (12.7 mm)	200 rounds per gun[6][7][8]	
P-59B (Optional)	2 x 1,000 lb Bombs	N/A	N/A
8 x 60 lb Rockets	N/A	N/A	

Weapon System Logical Flow

The armament selection for the P-59 series represented a logical progression from a heavy twin-cannon prototype to a more versatile mixed-armament production model. This adaptation likely reflected testing feedback regarding the aircraft's stability as a gun platform and the desire for a higher volume of fire from the machine guns to supplement the slower-firing cannon.





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